

Application Notes and Protocols for ER-851 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: ER-851

Cat. No.: B15579985

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Introduction

ER-851 (also known as ADR-851) is a novel and selective antagonist of the 5-hydroxytryptamine-3 (5-HT₃) receptor.[1][2][3] The 5-HT₃ receptor is a ligand-gated ion channel, and its activation by serotonin leads to a rapid influx of cations, resulting in neuronal depolarization.[2] As an antagonist, **ER-851** blocks this ion channel activity, inhibiting serotonergic signaling.[2] This mechanism of action underlies its potential therapeutic effects, which have been explored in preclinical models for conditions such as pain, anxiety, and depression.[1][4]

Due to the discontinuation of its development, publicly available data on **ER-851**, particularly regarding its application in high-throughput screening (HTS), is limited.[2] These application notes provide a generalized framework for utilizing **ER-851** as a reference compound in HTS assays targeting the 5-HT₃ receptor, based on its known mechanism of action and established HTS methodologies for ion channels.

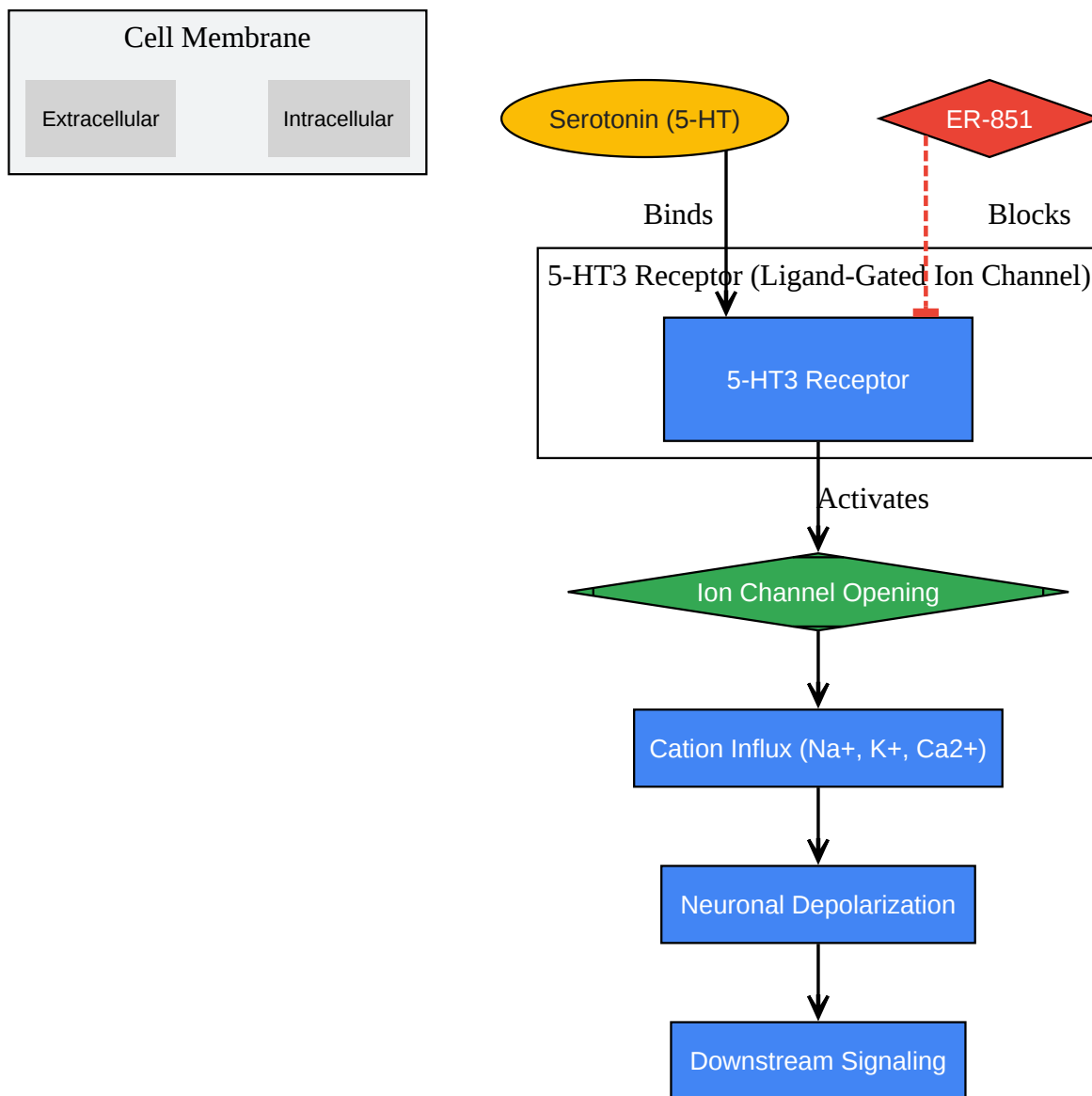
Data Presentation

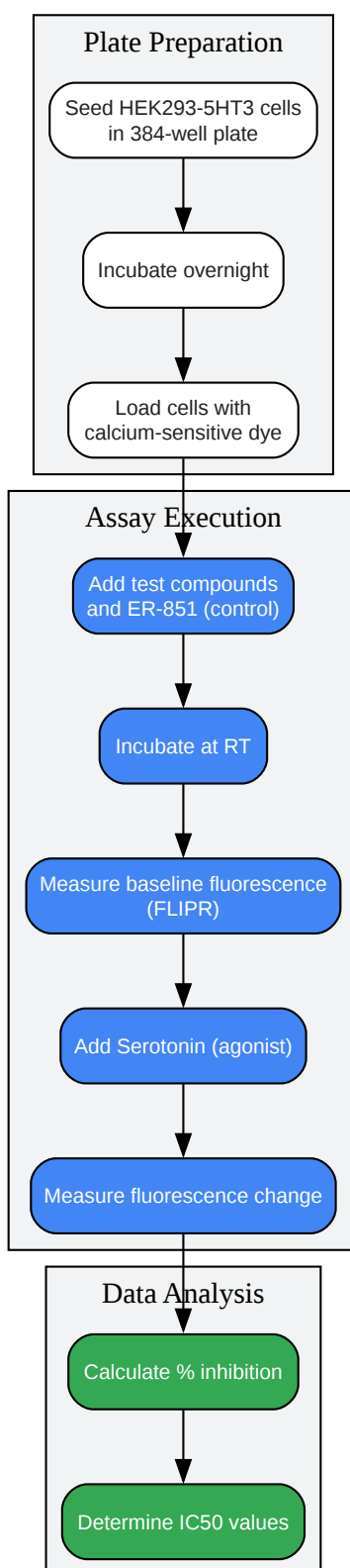
While specific HTS data for **ER-851** is not available, the following table summarizes the reported in vivo analgesic efficacy of its isomers, ADR-851R and ADR-851S, in a rat formalin test.^[1] This data can serve as a reference for expected potency in biological systems.

Compound	Animal Model	Route of Administration	Effective Dose Range	Observed Effect
ADR-851R	Rat (formalin test)	Subcutaneous (s.c.)	3 and 10 mg/kg	Produced significant analgesia ^[1]
ADR-851S	Rat (formalin test)	Subcutaneous (s.c.)	1 mg/kg	Produced significant analgesia ^[1]

Signaling Pathway

ER-851 acts by blocking the 5-HT₃ receptor, a ligand-gated ion channel. The binding of serotonin (5-HT) to this receptor normally triggers the opening of the channel, allowing an influx of cations (primarily Na⁺ and K⁺, with a smaller contribution from Ca²⁺) which leads to neuronal depolarization.^{[2][3]} **ER-851** competitively antagonizes this action, preventing ion influx and subsequent downstream signaling events.





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References

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